

# An In-depth Technical Guide to Metacaine (Tricaine Methanesulfonate): Chemical Properties and Structure

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## Compound of Interest

Compound Name: Metacaine

Cat. No.: B7771447

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This technical guide provides a comprehensive overview of the chemical properties, structure, and mechanism of action of **Metacaine**, also known as Tricaine Methanesulfonate or MS-222. Designed for researchers, scientists, and drug development professionals, this document consolidates key data, outlines experimental protocols, and visualizes complex biological and experimental processes.

## Chemical and Physical Properties

**Metacaine** is a white, crystalline powder that is freely soluble in water. It is the methanesulfonate salt of tricaine, which is an isomer of benzocaine with the amine group in the meta position on the benzene ring. The presence of the methanesulfonate group enhances its water solubility compared to benzocaine.

## Quantitative Physicochemical Data

The following table summarizes the key physicochemical properties of **Metacaine**.

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO <sub>5</sub> S	
Molecular Weight	261.30 g/mol	
Melting Point	146-150 °C	
Appearance	Fine, white, odorless crystalline powder	
Solubility	Freely soluble in water (20 °C); 50 mg/mL in H <sub>2</sub> O; 52 mg/mL in DMSO	
LogP	2.61150	
pKa	3.5	

## Chemical Structure

**Metacaine** is chemically known as ethyl 3-aminobenzoate methanesulfonate. Its structure consists of an ethyl 3-aminobenzoate cation and a methanesulfonate anion.

- IUPAC Name: ethyl 3-aminobenzoate;methanesulfonic acid
- SMILES: CCOC(=O)C1=CC(=CC=C1)N.CS(=O)(=O)O
- InChI: InChI=1S/C9H11NO2.CH4O3S/c1-2-12-9(11)7-4-3-5-8(10)6-7;1-5(2,3)4/h3-6H,2,10H2,1H3;1H3,(H,2,3,4)

## Mechanism of Action: Voltage-Gated Sodium Channel Blockade

**Metacaine** functions as a local anesthetic by blocking voltage-gated sodium channels in nerve cell membranes. This action prevents the generation and conduction of nerve impulses, leading to a loss of sensation.

The mechanism is state-dependent, with **Metacaine** exhibiting a higher affinity for open and inactivated sodium channels compared to resting channels. This property makes it more

effective on actively firing neurons, such as those involved in pain transmission. The binding site for local anesthetics like **Metacaine** is located in the inner pore of the sodium channel, specifically involving a phenylalanine residue in the IVS6 transmembrane segment.

It is hypothesized that the positively charged amine group of **Metacaine**, when bound within the channel pore, creates an electrostatic barrier that repels sodium ions, thereby inhibiting their influx and preventing the propagation of an action potential. This is in addition to any steric hindrance the molecule may cause.

Mechanism of action of **Metacaine** on voltage-gated sodium channels.

## Experimental Protocols

### Preparation of a Buffered Metacaine Anesthetic Solution

**Metacaine** is acidic in solution and must be buffered to a physiological pH (typically 7.0-7.5) before use as an anesthetic for aquatic animals to prevent irritation and metabolic stress. Sodium bicarbonate is commonly used as the buffering agent.

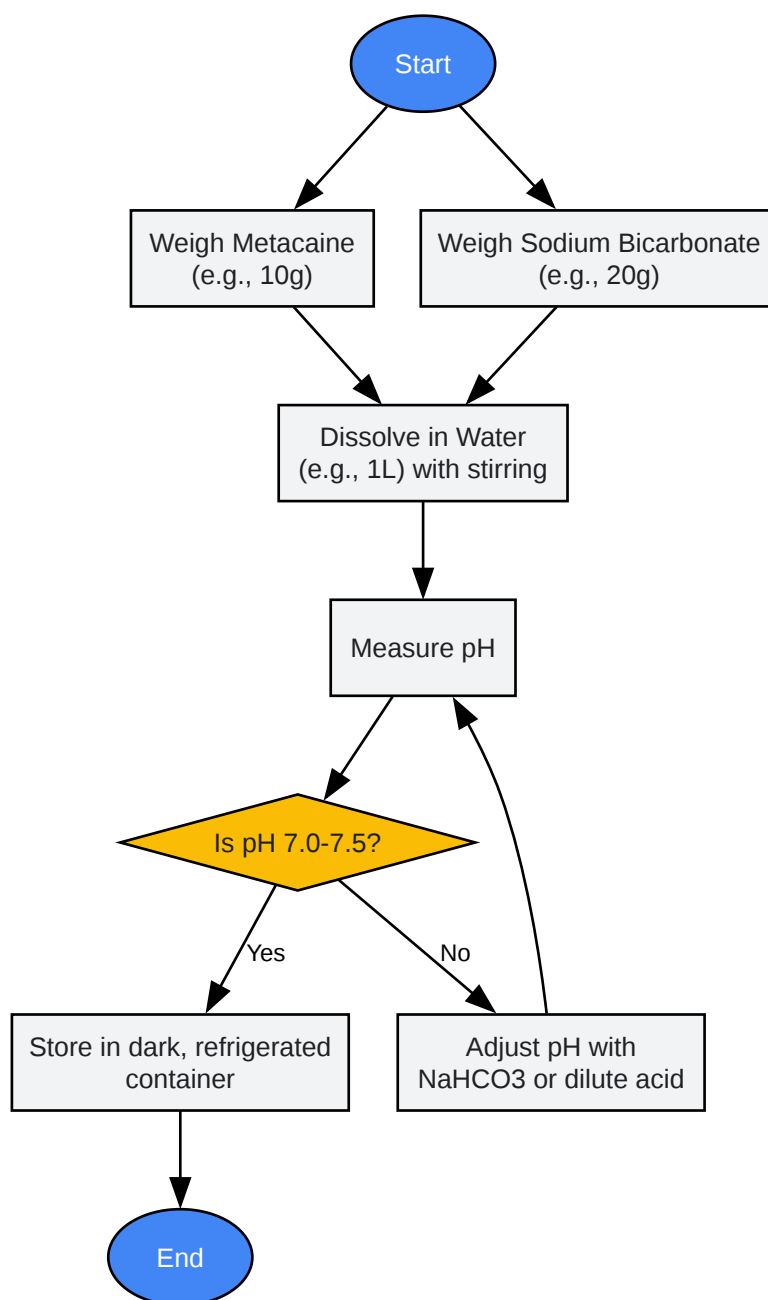
Materials:

- **Metacaine** (Tricaine Methanesulfonate) powder
- Sodium bicarbonate ( $\text{NaHCO}_3$ )
- Deionized or purified water
- Calibrated pH meter or pH indicator strips
- Glass beaker or flask
- Stir plate and stir bar

Procedure:

- Determine the desired concentration of the **Metacaine** stock solution. A common stock solution concentration is 10 g/L.

- Weigh the appropriate amount of **Metacaine** powder. For a 1 L stock solution of 10 g/L, weigh 10 g of **Metacaine**.
- Weigh the sodium bicarbonate. A general guideline is to use a 1:2 ratio of **Metacaine** to sodium bicarbonate by weight to achieve a neutral pH. For 10 g of **Metacaine**, use 20 g of sodium bicarbonate.
- Dissolve the **Metacaine** and sodium bicarbonate. Add the weighed powders to the desired volume of water in a beaker or flask. Stir using a stir plate and stir bar until both powders are completely dissolved.
- Measure and adjust the pH. Use a calibrated pH meter to measure the pH of the solution. If necessary, add small amounts of sodium bicarbonate to raise the pH or a suitable acid (e.g., dilute HCl) to lower the pH until the target range of 7.0-7.5 is reached.
- Storage. The buffered stock solution should be stored in a dark, opaque bottle and refrigerated. It is recommended to prepare fresh solutions for each use, as the efficacy can decrease over time.



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Workflow for the preparation of a buffered **Metacaine** solution.

## Synthesis of Metacaine (Tricaine Methanesulfonate)

A specific, detailed experimental protocol for the synthesis of **Metacaine** is not readily available in the public domain. However, a general synthesis can be proposed based on the reaction of ethyl 3-aminobenzoate with methanesulfonic acid. This would be a simple acid-base reaction

where the amine group of ethyl 3-aminobenzoate is protonated by the methanesulfonic acid to form the corresponding salt.

General Reaction Scheme:

Ethyl 3-aminobenzoate + Methanesulfonic acid → Ethyl 3-aminobenzoate methanesulfonate (**Metacaine**)

A more detailed, validated experimental protocol from a peer-reviewed source would be required for replication.

## Determination of Physicochemical Properties

Standard laboratory procedures are employed to determine the physicochemical properties of chemical compounds like **Metacaine**. While specific experimental details for **Metacaine** are not provided in the cited literature, the following are generalized protocols.

Melting Point Determination (Capillary Method):

- A small, finely powdered sample of **Metacaine** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The temperature is gradually increased.
- The temperature range at which the substance begins to melt and becomes completely liquid is recorded as the melting point.

Solubility Determination (Shake-Flask Method):

- An excess amount of **Metacaine** is added to a known volume of the solvent (e.g., water, DMSO) in a flask.
- The flask is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The solution is then filtered to remove the undissolved solid.

- The concentration of **Metacaine** in the filtrate is determined using a suitable analytical method, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC). This concentration represents the solubility of the compound in that solvent at that temperature.

## Stability and Storage

**Metacaine** powder is stable for up to 5 years when stored in a dry place, below 25°C, and protected from light. Stock solutions (e.g., 10 g/L) are stable for at least a month when stored in a cool, dark, or opaque bottle. Solutions of **Metacaine** are sensitive to light and can form toxic byproducts upon exposure. While a color change may not always indicate a significant loss of activity, it is recommended to use freshly prepared solutions.

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